

8-bromocaffeine vs other caffeine derivatives

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Caffeine, 8-bromo-

CAS No.: 10381-82-5

Cat. No.: S572041

Get Quote

Comparison of Caffeine Derivatives

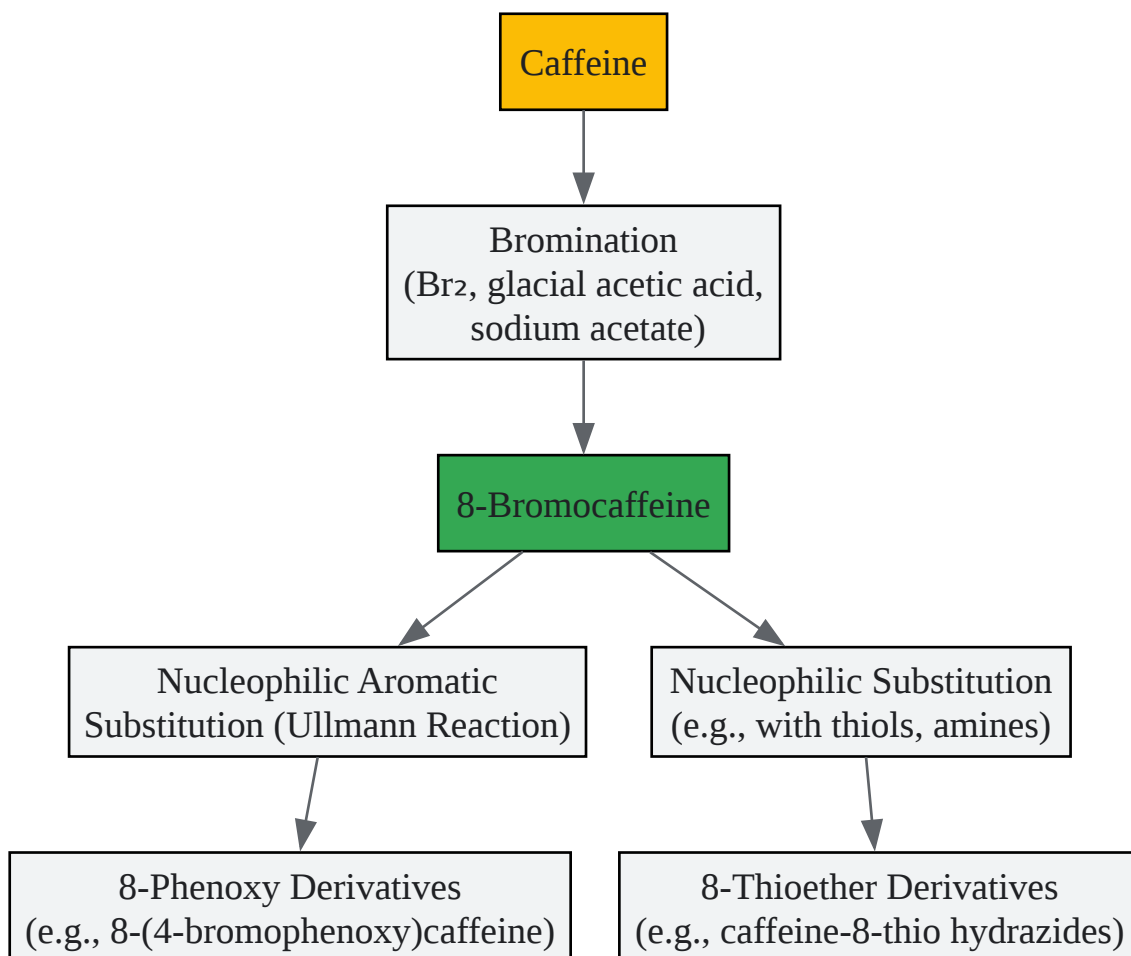
Derivative Name	Core Structural Difference	Key Functions & Applications	Experimental Findings & Performance Data
-----------------	----------------------------	------------------------------	--

| **8-Bromocaffeine** [1] | Bromine atom at the C8 position | **Radiosensitizer:** Increases sensitivity of tumor cells to radiation therapy [1]. **Synthetic Intermediate:** Used to create more complex caffeine derivatives [2] [3]. | In brain tumor radiotherapy, an increased sensitivity of tumor cells induced by 8-bromocaffeine was observed [1]. | | **8-(4-Bromophenoxy) Caffeine** [2] | A 4-bromophenoxy group at the C8 position | **Research Compound:** Studied for its structural properties; biological activity is a subject of further research [2]. | The crystal structure was determined. The caffeine core makes a dihedral angle of 58.18° with the bromophenoxy moiety [2]. | | **Caffeine-8-(2-thio)-propanoic hydrazide-hydrazones** [3] | Complex thio-propanoic hydrazide-hydrazone group at the C8 position | **Low Hepatotoxicity:** Designed and evaluated for potential biological activity with preliminary studies showing low hepatotoxicity [3]. | *In silico* prediction suggests they are likely CYP1A2 substrates. *In vitro* studies on isolated rat liver microsomes did not reveal significant hepatotoxicity [3]. | | **C8-substituted Antioxidant Derivatives** [4] | Various groups (e.g., amides, thiazolidinones) at the C8 position | **Antioxidant & Cytoprotection:** Protect human red blood cells from oxidative damage, inhibit hemoglobin oxidation, and chelate ferrous ions [4]. | Exhibited significant ferrous ion chelating activity and protected cells from peroxy radical-induced hemolysis. Specific derivatives showed varying levels of cytoprotective potential dependent on their chemical structure [4]. |

Key Experimental Context

To interpret the data in the table, here is a deeper look into the methodologies and significance behind the findings.

- **Radiosensitization Mechanism of 8-Bromocaffeine:** While the exact mechanism is not detailed in the provided search results, 8-bromocaffeine is used in the radiotherapy of brain tumors to make tumor cells more susceptible to radiation damage [1]. This is a distinct application not commonly reported for other caffeine derivatives.
- **Synthesis of 8-Substituted Derivatives:** A common and crucial experimental protocol for creating many of these derivatives involves **8-bromocaffeine as a starting material**. The general workflow is summarized below. The synthesis of 8-bromocaffeine itself is achieved through direct bromination of caffeine [1]. This intermediate then undergoes further reactions, such as the **Ullmann ether synthesis** (for 8-phenoxy derivatives [2]) or nucleophilic substitution with various thiols or amines [3] [4], to generate a diverse library of C8-substituted compounds.



[Click to download full resolution via product page](#)

- **Evaluating Antioxidant and Cytoprotective Activity:** For the newer C8-substituted antioxidants [4], key experimental protocols include:
 - **Ferrous Ion (Fe²⁺) Chelating Assay:** Measures the compound's ability to bind iron ions, which can prevent the generation of harmful free radicals.
 - **AAPH-Induced Oxidative Stress Model:** Uses a compound that generates peroxy radicals to induce oxidative damage in human red blood cells (RBCs).
 - **Key Measured Outcomes:**
 - **Inhibition of Hemolysis:** The percentage reduction in the rupture of RBCs.
 - **Inhibition of Hemoglobin Oxidation:** The effectiveness in preventing hemoglobin from converting to non-oxygen-carrying methemoglobin.
 - **Intracellular Oxidative Stress:** Measured using fluorescent probes like DCF-DA.

Research Applications Summary

To summarize the distinct niches of these derivatives:

- **Choose 8-Bromocaffeine** if your research is focused on **enhancing the efficacy of radiation therapy** in oncology, or as a versatile **synthetic building block**.
- **Consider the newer C8-substituted antioxidants** (like those in [4]) for projects aimed at **combating oxidative stress** in models of neurodegenerative, cardiovascular, or metabolic diseases.
- **Explore other specialized derivatives** (like the hydrazide-hydrazones [3]) for specific toxicological or drug metabolism studies.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - 8 - Wikipedia Bromocaffeine [en.m.wikipedia.org]
2. Synthesis and X-ray crystal structure of 8 - (4-bromophenoxy) caffeine [redalyc.org]
3. Synthesis and preliminary hepatotoxicity evaluation of new... [pharmacia.pensoft.net]
4. New C8-substituted caffeine as promising antioxidants... derivatives [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [8-bromocaffeine vs other caffeine derivatives]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b572041#8-bromocaffeine-vs-other-caffeine-derivatives>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com